

Troubleshooting failed reactions involving (2-Bromo-4,5-difluorophenyl)methanol

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Compound of Interest

Compound Name:	(2-Bromo-4,5-difluorophenyl)methanol
Cat. No.:	B572633

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Technical Support Center: (2-Bromo-4,5-difluorophenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for chemical reactions involving **(2-Bromo-4,5-difluorophenyl)methanol**. The information is presented in a question-and-answer format to directly address common issues encountered during experimentation.

I. General Information

(2-Bromo-4,5-difluorophenyl)methanol is a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical compounds. Its utility stems from the presence of multiple functional groups: a reactive bromo-substituent amenable to cross-coupling reactions, electron-withdrawing fluorine atoms that can modulate the physicochemical properties of target molecules, and a primary alcohol that can be further functionalized.^{[1][2]} However, the interplay of these groups can also lead to specific challenges during chemical transformations.

Structure:

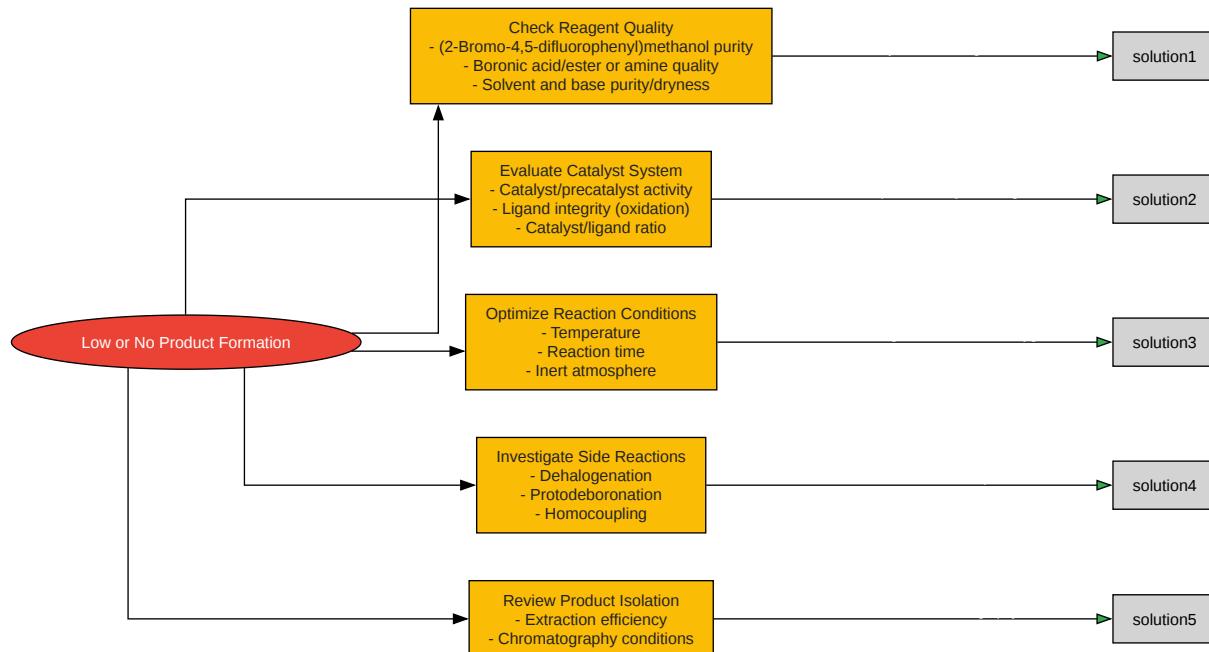
II. Frequently Asked Questions (FAQs) & Troubleshooting Guides

This section is organized by common reaction types where **(2-Bromo-4,5-difluorophenyl)methanol** is frequently employed.

A. Palladium-Catalyzed Cross-Coupling Reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig)

The bromine atom on the aromatic ring serves as a versatile handle for palladium-catalyzed cross-coupling reactions to form new carbon-carbon or carbon-nitrogen bonds.

Logical Troubleshooting Workflow for Palladium-Catalyzed Cross-Coupling Reactions



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References

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